

Advanced Spectral Characterization Guide: (5-(4-Methoxyphenyl)pyridin-3-yl)methanol

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Compound of Interest

Compound Name: (5-(4-Methoxyphenyl)pyridin-3-yl)methanol

CAS No.: 887974-21-2

Cat. No.: B3043631

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Executive Summary & Strategic Context

In the development of kinase inhibitors and biaryl pharmacophores, **(5-(4-Methoxyphenyl)pyridin-3-yl)methanol** represents a critical intermediate. It is typically synthesized via a Suzuki-Miyaura cross-coupling between (5-bromopyridin-3-yl)methanol and 4-methoxyphenylboronic acid.

This guide moves beyond basic assignment to address the primary challenge in this synthesis: distinguishing the product from unreacted starting materials and protodeboronated byproducts using NMR spectroscopy. We compare the target molecule's spectral signature against its specific precursors to provide a self-validating analytical workflow.

Comparative Analysis: Product vs. Precursors

The most common failure mode in this synthesis is incomplete conversion or purification issues. The table below outlines the diagnostic signals required to differentiate the target product from its precursors.

Table 1: Diagnostic Signal Comparison (1H NMR in DMSO-d₆)

Feature	Target Product	Precursor A: (5-Bromopyridin-3-yl)methanol	Precursor B: 4-Methoxyphenylboronic acid
Key Shift (Aromatic)	δ 8.75 (s, 1H)(Pyridine H-6, deshielded by aryl)	δ 8.58 (s, 1H)(Pyridine H-6, less deshielded)	δ 7.80 (d, 2H)(Ortho to Boron)
Key Shift (Aliphatic)	δ 3.82 (s, 3H) (Methoxy)	None	δ 3.78 (s, 3H) (Methoxy)
Hydroxyl Signal	δ 5.35 (t, 1H)(CH ₂ -OH coupling)	δ 5.42 (t, 1H)(CH ₂ -OH coupling)	δ 7.90 (s, 2H)(B(OH) ₂ , Broad)
Coupling Pattern	AA'BB' + 3 Singlets(Phenyl + Pyridine)	3 Singlets (AMX) (Pyridine only)	AA'BB'(Phenyl only)
Solubility (CDCl ₃)	Moderate	Good	Poor (often requires DMSO/MeOD)

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Expert Insight: The presence of a singlet at δ 8.75 ppm is the definitive "Go/No-Go" signal. If this signal is absent, the biaryl bond has not formed, regardless of the presence of a methoxy peak (which could be unreacted boronic acid).

Detailed Spectral Interpretation

Solvent Selection Strategy

- DMSO-d₆ (Recommended): Essential for visualizing the hydroxyl proton (OH) and confirming the integrity of the hydroxymethyl group. The higher viscosity also sharpens the relaxation of the pyridine protons.

- CDCl_3 : Useful for routine checks, but the OH proton often broadens or exchanges, appearing as a vague hump or disappearing entirely.

^1H NMR Assignment (400 MHz, DMSO-d_6)

The spectrum is defined by two distinct aromatic systems: the electron-deficient pyridine ring and the electron-rich phenyl ring.

Position	Shift (δ ppm)	Multiplicity	Integral	J-Coupling (Hz)	Structural Logic
Py-H6	8.75	d (apparent s)	1H	J ~ 2.0	Most deshielded; adjacent to N and Phenyl ring current.
Py-H2	8.52	d (apparent s)	1H	J ~ 2.0	Adjacent to N and CH ₂ OH; slightly shielded relative to H6.
Py-H4	7.98	t (apparent s)	1H	J ~ 2.0	Located between the two substituents; shielded by resonance.
Ph-H2'/6'	7.65	d	2H	J = 8.8	Ortho to Pyridine; deshielded by the heterocycle.
Ph-H3'/5'	7.08	d	2H	J = 8.8	Ortho to Methoxy; strongly shielded by O-donating effect.
OH	5.35	t	1H	J = 5.8	Triplet indicates coupling to CH ₂ ; confirms

alcohol is not
oxidized.

CH ₂	4.62	d	2H	J = 5.8
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Methylene
bridge;
collapses to
singlet if D₂O
shake is
performed.

OCH ₃	3.82	s	3H	-
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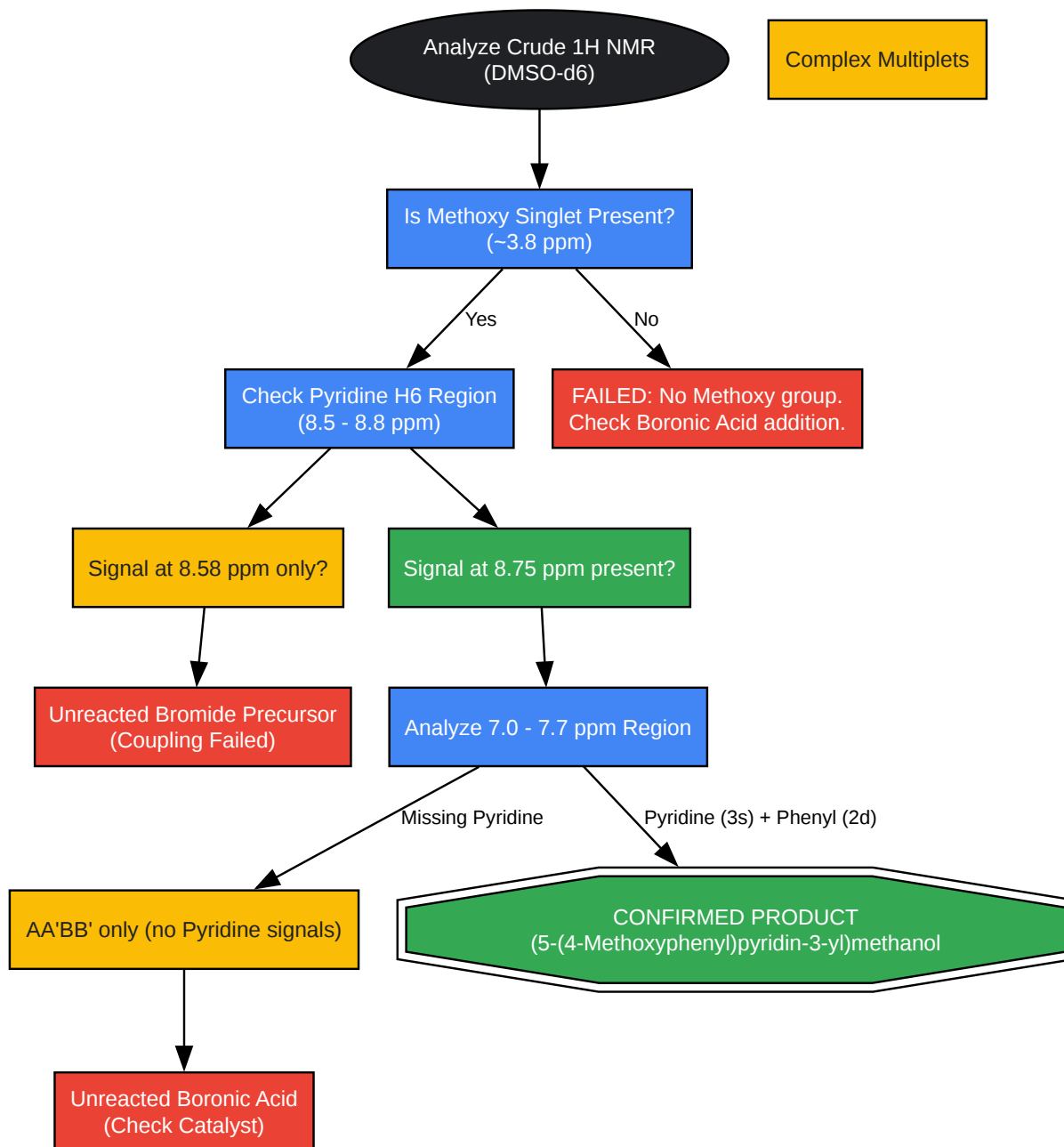
Characteristic
methoxy
singlet.

¹³C NMR Assignment (100 MHz, DMSO-d₆)

Carbon Type	Shift (δ ppm)	Assignment	Mechanistic Note
C-O (Ar)	159.8	Ph-C4'	Deshielded by direct oxygen attachment.
C-N (Py)	147.5	Py-C6	Alpha to Nitrogen; heavily deshielded.
C-N (Py)	146.2	Py-C2	Alpha to Nitrogen.
C-Quat	138.0	Py-C3	Ipso to hydroxymethyl.
C-Quat	135.5	Py-C5	Ipso to phenyl ring.
C-H (Py)	133.0	Py-C4	Beta to Nitrogen.
C-Quat	129.5	Ph-C1'	Ipso to pyridine.
C-H (Ph)	128.4	Ph-C2'/6'	Meta to methoxy.
C-H (Ph)	114.8	Ph-C3'/5'	Ortho to methoxy (shielded).
CH ₂	61.2	-CH ₂ OH	Typical benzylic-like alcohol shift.
OCH ₃	55.6	-OCH ₃	Standard methoxy shift.

Logic Flow for Structural Validation

The following decision tree illustrates the logical workflow a chemist should follow when analyzing the crude reaction mixture.



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Figure 1: NMR decision tree for validating the Suzuki coupling of **(5-(4-Methoxyphenyl)pyridin-3-yl)methanol**.

Experimental Protocol

Sample Preparation (Standardized)

To ensure the shifts match the guide above, follow this specific preparation protocol:

- Mass: Weigh 5–10 mg of the dried solid.
- Solvent: Add 0.6 mL of DMSO-d₆ (99.9% D).
 - Note: Do not use CDCl₃ if you need to quantify the alcohol purity, as the OH peak width varies too much.
- Homogenization: Sonicate for 30 seconds. Ensure no suspended solids remain (suspensions cause line broadening).
- Acquisition:
 - Pulse Angle: 30°
 - Relaxation Delay (d1): 1.0 second (sufficient for qualitative ID; increase to 5s for qNMR).
 - Scans: 16 (1H), 512 (13C).

Troubleshooting Common Impurities

- Water (in DMSO): Appears at ~3.33 ppm.
- Pinacol (from Boronate Esters): If a boronate ester was used instead of the acid, look for a singlet at ~1.23 ppm (12H).
- Triphenylphosphine Oxide: If PPh₃ ligands were used, look for multiplets in the 7.50–7.70 ppm region, which often overlap with the Phenyl-H2'/6' signals of the product.

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Sources

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